An In-depth Technical Guide to (2-methyl-4-propylphenyl)boronic acid

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Compound of Interest

Compound Name:	*Boronic acid, (2-methyl-4-propylphenyl)-*
Cat. No.:	*B8083925*

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CAS Number: 185329-96-8

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of (2-methyl-4-propylphenyl)boronic acid, a key building block in modern organic synthesis. With a focus on practical application and theoretical underpinnings, this document delves into the synthesis, characterization, and core reactivity of this versatile reagent. Particular emphasis is placed on its role in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, a cornerstone of contemporary drug discovery and materials science. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the design and synthesis of complex organic molecules, offering both foundational knowledge and actionable protocols.

Introduction: The Strategic Importance of Substituted Arylboronic Acids

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Arylboronic acids are a class of organoboron compounds that have become indispensable in the synthetic chemist's toolbox. Their stability, low toxicity, and broad functional group tolerance make them ideal reagents for the construction of carbon-carbon bonds.[1] The compound (2-methyl-4-propylphenyl)boronic acid, with its specific substitution pattern, offers a unique combination of steric and electronic properties that can be strategically employed in the synthesis of complex molecular architectures. The ortho-methyl group introduces steric hindrance that can influence the torsional angles of biaryl products, a critical parameter in the design of molecules with specific conformational requirements, such as atropisomeric ligands or pharmacologically active compounds. The para-propyl group provides a lipophilic handle, which can be crucial for modulating the solubility and pharmacokinetic properties of drug candidates.

Boronic acids, in general, are foundational to the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction, a powerful method for forging $C(sp^2)$—$C(sp^2)$ bonds.[1] The versatility and reliability of this reaction have cemented the importance of custom-designed arylboronic acids like the title compound in accelerating the discovery and development of new chemical entities.

Physicochemical and Structural Properties

A thorough understanding of the physical and chemical properties of (2-methyl-4-propylphenyl)boronic acid is paramount for its effective use and handling in a laboratory setting.

Property	Value	Source
CAS Number	185329-96-8	N/A
Molecular Formula	$C_{10}H_{15}BO_2$	[2]
Molecular Weight	178.04 g/mol	[2]
Appearance	Typically a white to off-white solid	General Knowledge
Purity	Commonly available at ≥95%	[2]
Storage Temperature	2-8°C, under inert atmosphere	General Knowledge

A critical aspect of boronic acid chemistry is the propensity of these molecules to undergo dehydration to form cyclic trimers known as boroxines. This equilibrium can complicate

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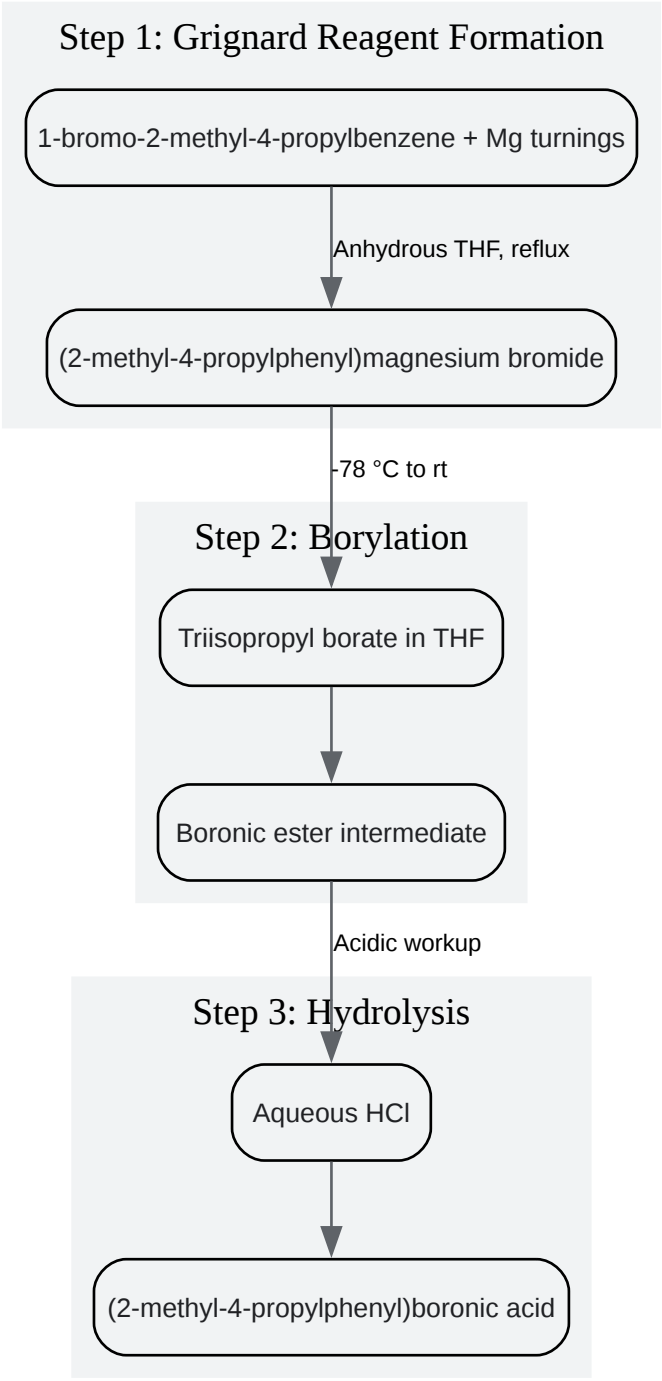
characterization and reactivity.[3] Storing the compound under dry, cool conditions is therefore essential to maintain its integrity.

Synthesis of (2-methyl-4-propylphenyl)boronic acid: A General Protocol

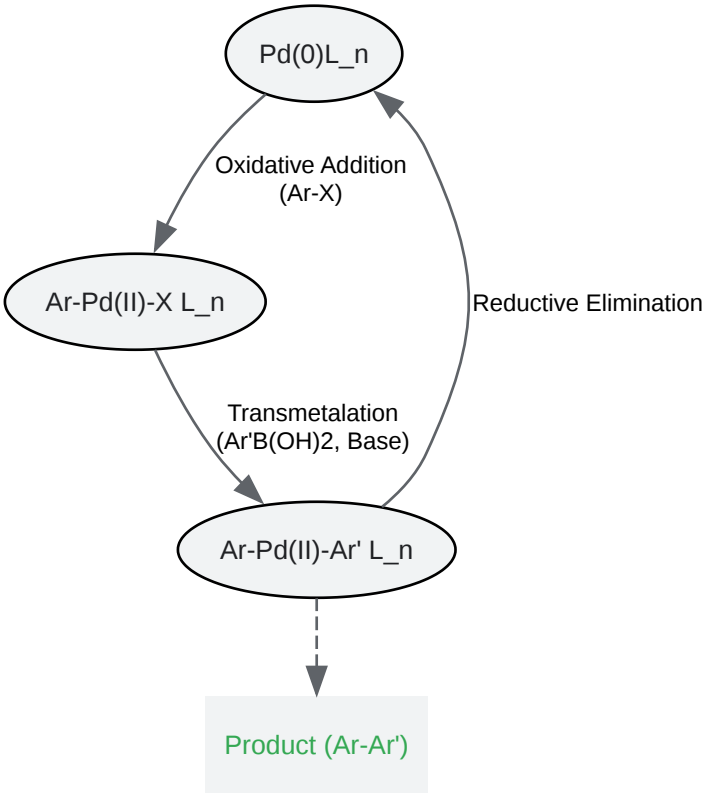
While a specific literature preparation for (2-methyl-4-propylphenyl)boronic acid is not readily available, a robust and widely applicable method for the synthesis of arylboronic acids involves the reaction of an organometallic intermediate with a trialkyl borate, followed by acidic hydrolysis.[4] The following protocol is a generalized procedure based on established methodologies for structurally similar compounds, starting from 1-bromo-2-methyl-4-propylbenzene.

Workflow for the Synthesis of (2-methyl-4-propylphenyl)boronic acid

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